

Lucitanib overall response rate ORR clinical trials

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Compound Focus: Lucitanib

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Lucitanib Clinical Trial Data

The following table summarizes the available efficacy data for **Lucitanib** from a Phase Ib study in patients with recurrent and metastatic nasopharyngeal carcinoma (RM-NPC) [1].

Trial Phase	Patient Population	Treatment Arms (n)	Objective Response Rate (ORR)	Disease Control Rate (DCR)	Median Progression-Free Survival (PFS)
Ib	Heavily pre-treated RM-NPC	Continuous (n=10)	20%	90%	3.73 months
Ib	Heavily pre-treated RM-NPC	Intermittent (n=10)	10%	60%	3.68 months

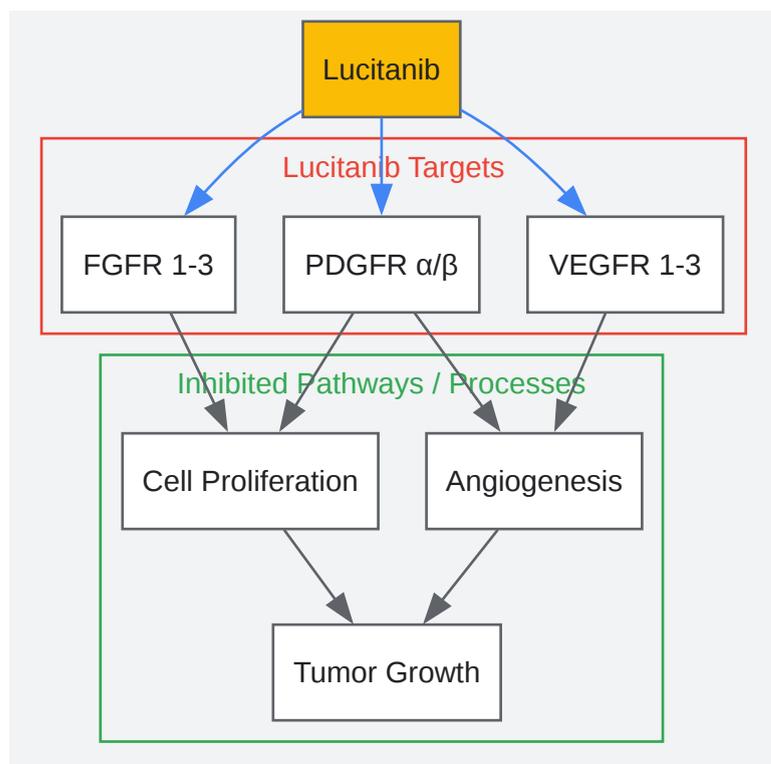
Experimental Protocol Details

For the study referenced above, here are the key methodological details [1]:

- **Study Design:** Multi-centre, open-label Phase Ib trial. Patients were randomly divided into two treatment arms: continuous daily dosing or intermittent dosing (3 weeks on/1 week off).
- **Patient Population:** Adults with histologically confirmed, recurrent/metastatic nasopharyngeal carcinoma who had progressed after at least one prior line of platinum-based chemotherapy.
- **Treatment:** **Lucitanib** was administered orally once daily.
- **Primary Endpoints:** Safety and tolerability.
- **Secondary Endpoints:** ORR and DCR, as defined by RECIST version 1.1, and PFS. Tumor assessments were conducted via CT or MRI every 8 weeks.

Lucitanib's Mechanism of Action

Lucitanib is a multi-targeted tyrosine kinase inhibitor. The diagram below illustrates its primary targets and the associated signaling pathways it inhibits [1].



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References

1. A Phase Ib Study of Lucitanib (AL3810) in a Cohort ... [pmc.ncbi.nlm.nih.gov]

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